

An In-depth Technical Guide to the Chemical Properties of PEG 400 Dilaurate

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Compound of Interest

Compound Name: PEG 400 dilaurate

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Introduction

Polyethylene glycol (PEG) 400 Dilaurate is a nonionic surfactant of the polyethylene glycol ester family. It is synthesized by the esterification of polyethylene glycol 400 with lauric acid. This structure, featuring a hydrophilic polyethylene glycol backbone and two lipophilic laurate tails, imparts amphiphilic properties to the molecule, making it a versatile excipient in the pharmaceutical, cosmetic, and chemical industries. Its primary functions include acting as an emulsifier, solubilizer, and lubricant.^{[1][2]} This technical guide provides a comprehensive overview of the chemical and physical properties of **PEG 400 dilaurate**, detailed experimental protocols for its characterization, and its applications in research and drug development.

Chemical and Physical Properties

PEG 400 dilaurate is a clear, colorless to yellowish liquid at room temperature.^[1] Its properties are largely defined by the polyethylene glycol 400 chain and the two lauric acid ester groups.

Table 1: Physical and Chemical Properties of **PEG 400 Dilaurate**

Property	Value	Reference(s)
Chemical Name	Polyethylene glycol 400 dilaurate	[1]
Synonyms	Polyglycol Dilaurate, POE (9) Dilaurate, PEG400DL	[1]
CAS Number	9005-02-1	[1]
Molecular Formula	$C_{11}H_{25}COO(CH_2CH_2O)_nCO C_{11}H_{25}$ (where n is approx. 8-9)	[1]
Average Molecular Weight	~765 g/mol (Calculated based on PEG 400 and two lauric acids)	
Appearance	Colorless to yellowish liquid	[1]
Density	Approximately 1.125 g/mL	[3]
Melting Point	Data not readily available for PEG 400 dilaurate. For reference, the melting point of PEG 400 is 4-8 °C. The esterification with lauric acid will alter this property.	[4]
Boiling Point	Data not readily available for PEG 400 dilaurate. For reference, the boiling point of PEG 400 is >200 °C. The esterification with lauric acid will alter this property.	[4]
Saponification Value	130 - 155 mg KOH/g	[1]
Acid Value	≤ 10 mg KOH/g	[1]
Hydrophile-Lipophile Balance (HLB)	Approximately 10	

Solubility

Dispersible in water. Soluble in many organic solvents including ethanol, methanol, chloroform, methylene chloride, and toluene. Insoluble in ether and hexane. [3][5][6]

Applications in Research and Drug Development

The versatile properties of **PEG 400 dilaurate** make it a valuable component in various pharmaceutical and research applications:

- **Emulsifier and Solubilizer:** Due to its amphiphilic nature, **PEG 400 dilaurate** is an effective oil-in-water (O/W) emulsifier.[2] It is used to formulate stable emulsions and to solubilize poorly water-soluble active pharmaceutical ingredients (APIs), thereby enhancing their bioavailability.
- **Excipient in Formulations:** It serves as a non-toxic excipient in topical, oral, and parenteral formulations.[5]
- **Lubricant:** In manufacturing processes, it can act as a lubricant.[2]
- **Characterization Studies:** Analytical techniques such as Nuclear Magnetic Resonance (NMR) spectroscopy and Gel Permeation Chromatography (GPC) are employed to characterize **PEG 400 dilaurate**, confirming its structure and determining its molecular weight distribution.[7][8][9]

Experimental Protocols

Determination of Saponification Value

The saponification value is the number of milligrams of potassium hydroxide (KOH) required to saponify one gram of a fat or oil. This value is a measure of the average molecular weight of the fatty acids in the sample.

Methodology:

- Sample Preparation: Accurately weigh approximately 2 grams of the **PEG 400 dilaurate** sample into a 250 mL flask with a ground-glass joint.
- Reagent Addition: Add 25.0 mL of 0.5 N alcoholic potassium hydroxide solution.
- Reflux: Attach a reflux condenser and heat the flask on a boiling water bath for 30 minutes, swirling occasionally.
- Blank Preparation: Prepare a blank by refluxing 25.0 mL of the 0.5 N alcoholic potassium hydroxide solution under the same conditions but without the sample.
- Titration: After cooling, add a few drops of phenolphthalein indicator to both the sample and blank flasks. Titrate the excess KOH with standardized 0.5 N hydrochloric acid (HCl) until the pink color disappears.
- Calculation: Saponification Value = $(B - S) * N * 56.1 / W$ Where:
 - B = volume of HCl required for the blank (mL)
 - S = volume of HCl required for the sample (mL)
 - N = normality of the HCl solution
 - 56.1 = molecular weight of KOH (g/mol)
 - W = weight of the sample (g)

Determination of Acid Value

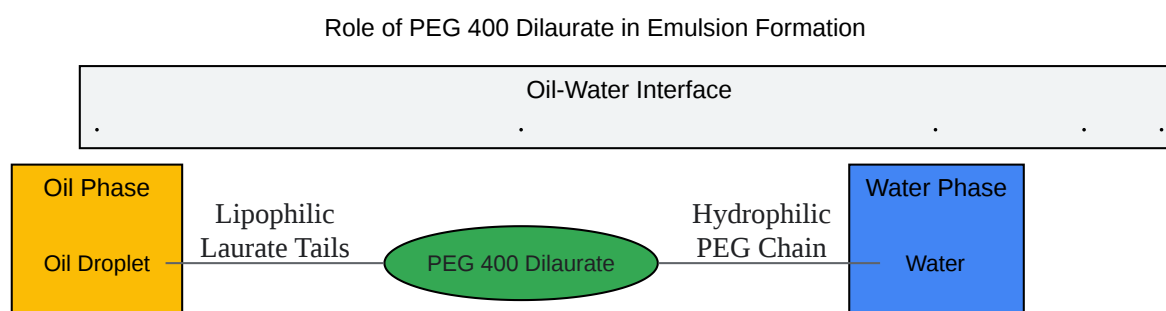
The acid value is the number of milligrams of potassium hydroxide required to neutralize the free fatty acids in one gram of the substance. It is a measure of the free fatty acid content.

Methodology:

- Sample Preparation: Accurately weigh approximately 5-10 grams of the **PEG 400 dilaurate** sample into a 250 mL flask.

- Solvent Addition: Add 50 mL of a neutralized solvent mixture (equal parts of ethanol and diethyl ether, neutralized to the phenolphthalein endpoint with 0.1 N KOH).
- Dissolution: Gently warm the mixture on a water bath to dissolve the sample.
- Titration: Add a few drops of phenolphthalein indicator and titrate with standardized 0.1 N potassium hydroxide solution, shaking vigorously, until a faint pink color persists for at least 30 seconds.
- Calculation: Acid Value = $V * N * 56.1 / W$ Where:
 - V = volume of KOH solution used for the titration (mL)
 - N = normality of the KOH solution
 - 56.1 = molecular weight of KOH (g/mol)
 - W = weight of the sample (g)

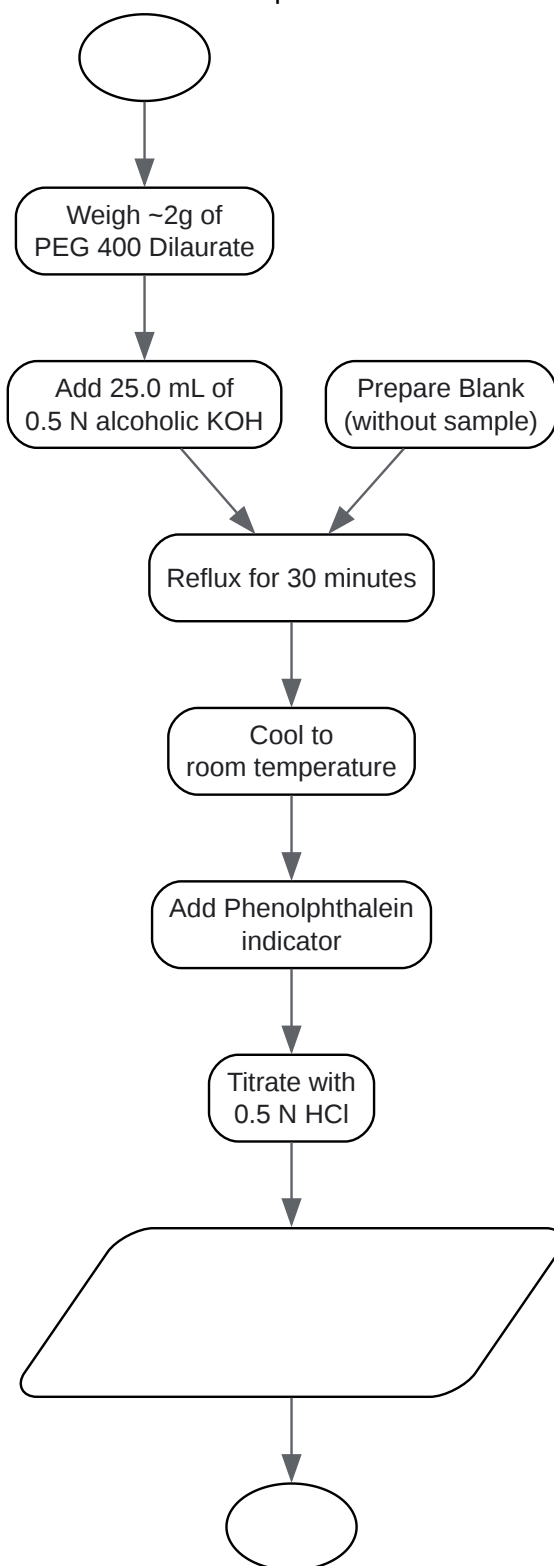
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Caption: Role of **PEG 400 Dilaurate** at the oil-water interface.

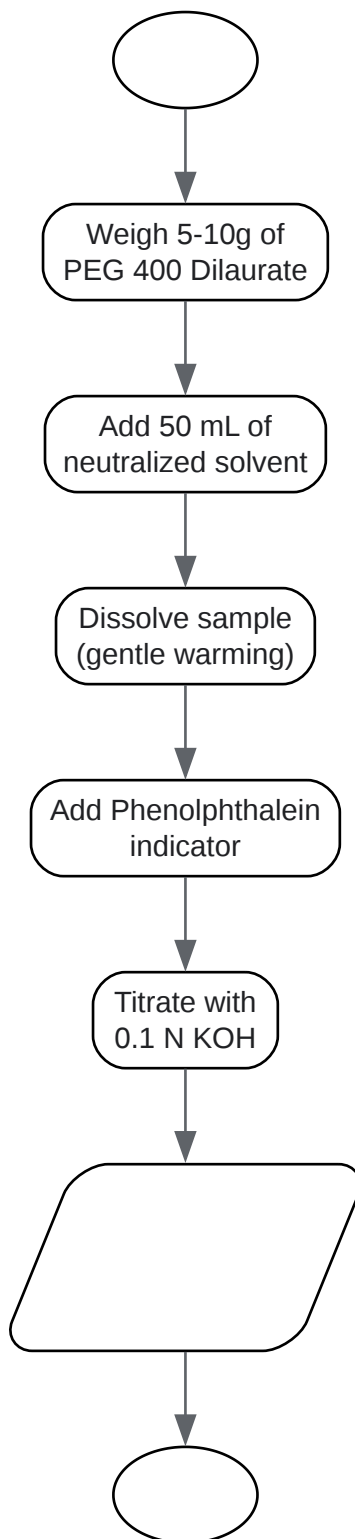
Experimental Workflow for Saponification Value Determination



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Caption: Workflow for determining the saponification value.

Experimental Workflow for Acid Value Determination



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Caption: Workflow for determining the acid value.

Safety and Handling

PEG 400 dilaurate and other PEG esters are generally considered to have low toxicity.[10] They are not readily absorbed through intact skin and have a low potential for skin and eye irritation.[1] However, as with any chemical, appropriate personal protective equipment, such as gloves and safety glasses, should be worn when handling. It is recommended to store **PEG 400 dilaurate** in a cool, dry place away from strong oxidizing agents. For detailed safety information, refer to the manufacturer's Safety Data Sheet (SDS).

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